

Measuring Polymerization Shrinkage of Dual-Cure Cements: Application Notes and Protocols

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Compound of Interest

Compound Name: Dual Cement

CAS No.: 131257-49-3

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This document provides detailed application notes and protocols for measuring the polymerization shrinkage of dual-cure cements, a critical parameter influencing the clinical success of dental restorations. Understanding and accurately quantifying this shrinkage is paramount in the development and evaluation of new dental materials.

Introduction

Polymerization shrinkage is an inherent characteristic of resin-based dental materials, including dual-cure cements. This volumetric reduction occurs as monomer molecules convert into a polymer network.[1] Uncontrolled shrinkage can lead to stress at the restoration-tooth interface, potentially causing marginal gaps, microleakage, post-operative sensitivity, and secondary caries.[2] Dual-cure cements undergo polymerization through both light- and self-curing mechanisms, making the analysis of their shrinkage behavior complex.[3][4] This document outlines three common and reliable methods for quantifying polymerization shrinkage: the Strain Gauge Method, the Bonded-Disc Method, and Micro-Computed Tomography (μ CT) Analysis.

Data Summary

The following table summarizes representative polymerization shrinkage values for different types of resin composites and cements, as reported in the literature. These values can serve as a benchmark for experimental results.

Material Type	Measurement Method	Volumetric Shrinkage (%)	Linear Shrinkage (%)	Reference
Posterior Composite (P-50)	Strain Gauge	-	Lowest among tested	[5]
Silorane-based Composite (P90)	Particle Tracking	-	0.33	[2]
Methacrylate-based Composite (Z250)	Particle Tracking	-	-	[2]
Flowable Composite (Z350)	Particle Tracking	-	1.41	[2]
G-ænial A'CHORD	Strain Gauge & Archimedes	1.80	0.3811	[6]
G-ænial Universal Injectable	Strain Gauge & Archimedes	3.89	-	[6]
Admira Fusion x-tra (Bulk-fill)	µCT	2.1	-	[7]
SonicFill 2 (Bulk-fill)	µCT	0.6	-	[7]
Filtek Bulk Fill	µCT	0.94 - 1.67 (with adhesive)	-	[8]
SDR (Low-viscosity bulk-fill)	µCT	2.55 - 3.14	-	[8]

Experimental Protocols

Strain Gauge Method

The strain gauge method is a widely used technique for real-time measurement of linear polymerization shrinkage.[5][9] It measures the dimensional change of a material bonded to a strain gauge, which translates the mechanical strain into a change in electrical resistance.[10]

Protocol:

- Materials and Equipment:
 - Electrical resistance strain gauges (e.g., polyimide-backed).
 - Strain conditioner and data acquisition system.
 - Specimen mold (e.g., acrylic ring).
 - Light-curing unit with a calibrated output.
 - Dual-cure cement to be tested.
 - Mixing instruments.
- Sample Preparation:
 - Securely attach the strain gauge to a stable substrate.
 - Place the specimen mold over the strain gauge.
 - Mix the dual-cure cement according to the manufacturer's instructions.
 - Carefully place a standardized volume of the mixed cement onto the center of the strain gauge within the mold. The typical specimen is shaped into a hemisphere approximately 1.5 mm high and 3–4 mm wide.[10]
 - Ensure intimate contact between the cement and the strain gauge surface.
- Measurement Procedure:
 - Connect the strain gauge to the strain conditioner, typically in a quarter-bridge circuit.[10]
[11]

- Start data acquisition to establish a baseline reading.
- For dual-cure analysis, initiate the measurement in the absence of light to capture the self-curing shrinkage component.
- At a predetermined time point (e.g., 2 or 7 minutes after mixing), light-cure the specimen for a specified duration (e.g., 20 or 60 seconds).[3]
- Continue recording the strain data for a defined period (e.g., 60 minutes) to monitor post-cure shrinkage.[1][3]
- Data Analysis:
 - The change in voltage is converted to linear strain (ϵ).
 - Volumetric shrinkage can be estimated from the linear strain by multiplying by three (assuming isotropic shrinkage): Volumetric Shrinkage (%) = Linear Strain (ϵ) \times 300.[10]
 - Plot the shrinkage strain as a function of time to analyze the kinetics of polymerization.

Bonded-Disc Method

The bonded-disc method measures the axial shrinkage of a disc-shaped specimen bonded to a rigid surface.[1][12] The deflection of a thin glass coverslip placed on top of the shrinking specimen is measured by a transducer.

Protocol:

- Materials and Equipment:
 - Linear Variable Differential Transformer (LVDT) or similar displacement transducer.
 - Rigid glass plate (e.g., 3.0 mm thick).
 - Brass ring mold (e.g., 15 mm diameter, 1.0 mm height).[1]
 - Thin glass coverslip.
 - Light-curing unit.

- Dual-cure cement.
- Sample Preparation:
 - Lightly grit-blast the surface of the glass plate to promote adhesion.[\[1\]](#)
 - Place the brass ring on the glass plate.
 - Mix the dual-cure cement and place it within the brass ring, ensuring a flat, uniform surface. The specimen is typically 1.0 mm in height and 8 mm in width.[\[1\]](#)
 - Carefully place the glass coverslip on top of the cement, ensuring it is centered.
- Measurement Procedure:
 - Position the LVDT transducer in contact with the center of the coverslip.
 - Start data acquisition to record the baseline position.
 - To assess the self-curing component, monitor the transducer output for a set period before light activation.
 - Light-cure the specimen through the glass coverslip according to the desired protocol.
 - Continue to record the axial displacement for a specified duration (e.g., 60 minutes) to capture the full shrinkage profile.[\[1\]](#)
- Data Analysis:
 - The recorded vertical displacement corresponds to the axial linear shrinkage.
 - Calculate the percentage of linear shrinkage based on the initial specimen thickness.
 - For bonded discs with a high configuration factor (C-factor > 5), the axial shrinkage can approximate the volumetric shrinkage.[\[12\]](#)

Micro-Computed Tomography (μ CT) Analysis

Micro-CT is a non-destructive imaging technique that allows for the three-dimensional visualization and quantification of volumetric polymerization shrinkage.[8][13][14]

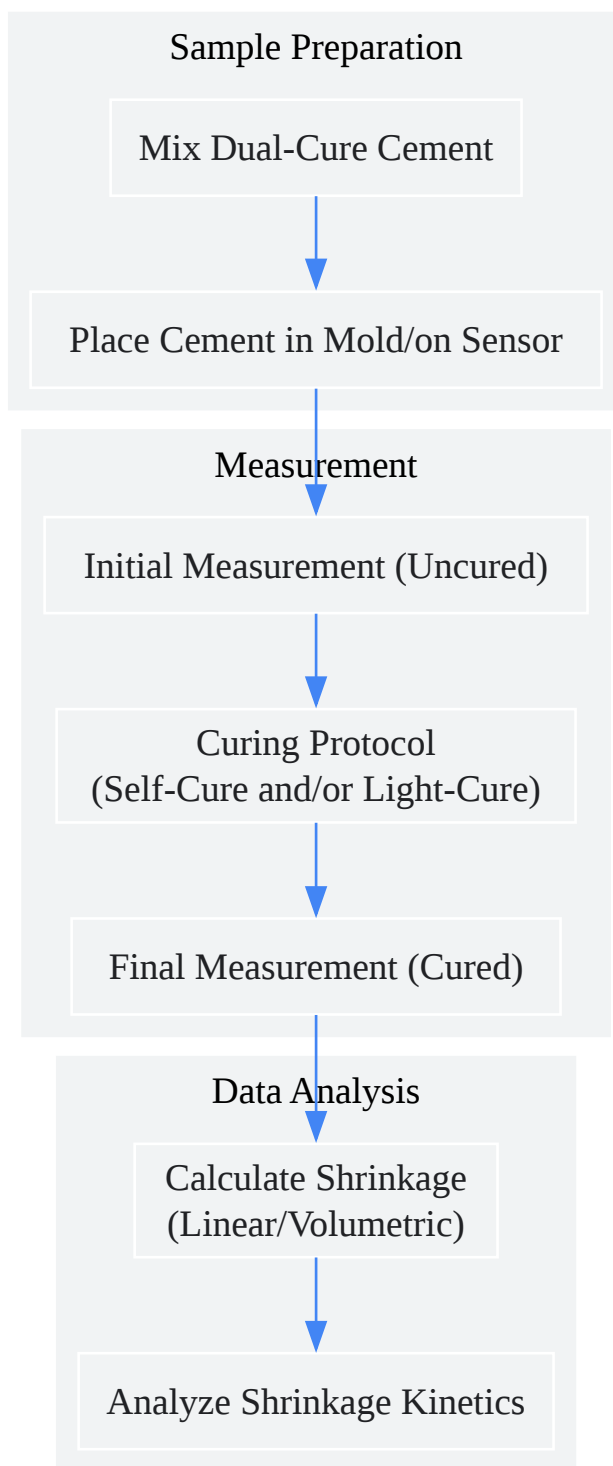
Protocol:

- Materials and Equipment:
 - Micro-CT scanner.
 - Specimen holder (e.g., plastic or resin mold).
 - Light-curing unit.
 - Dual-cure cement.
- Sample Preparation:
 - Prepare a standardized cavity or mold for the cement.
 - Mix the dual-cure cement and place it into the mold.
- Measurement Procedure:
 - Mount the specimen in the μ CT scanner.
 - Perform an initial scan of the uncured cement sample in dark conditions.[13]
 - Remove the specimen from the scanner and light-cure it according to the desired protocol. To evaluate the self-curing component, specimens can be left in the dark for a specified time before or without light-curing.[4]
 - After the desired curing time, perform a second μ CT scan of the cured specimen.
- Data Analysis:
 - Reconstruct the 3D images from both scans.
 - Using image analysis software, calculate the volume of the cement before (V1) and after (V2) polymerization.

- Calculate the volumetric shrinkage ($S_{\mu CT}$) using the formula: $S_{\mu CT} = (V1 - V2) / V1 \times 100\%$.[\[13\]](#)
- Advanced analysis can visualize the 3D displacement vectors within the material.[\[14\]](#)

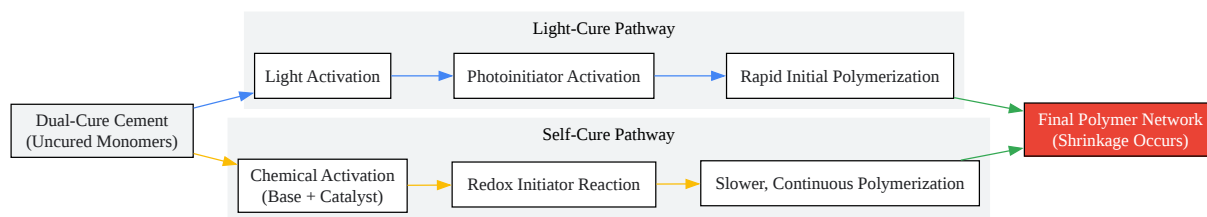
Experimental Workflow and Logic

The following diagrams illustrate the general experimental workflow for measuring polymerization shrinkage and the logical relationship between the different curing mechanisms of dual-cure cements.



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Caption: General experimental workflow for polymerization shrinkage measurement.



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Caption: Signaling pathways for dual-cure cement polymerization.

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